

Domiphen bromide environmental impact sustainability assessment

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

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Sustainability Assessment of an Analytical Method

A 2025 study developed a new Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for analyzing **domiphen bromide** in pharmaceuticals and included a **comprehensive sustainability assessment** [1].

The key environmental advancements of this method are summarized in the table below.

Assessment Area	Traditional Methods / Concerns	New Green RP-HPLC Method [1]
Sample Preparation	Use of hazardous chloroform [1]	Ethanol-water (1:1) as a safer, greener diluent [1]
Mobile Phase	Use of toxic ion-pairing reagents, which can reduce column lifespan [1]	Acetonitrile and 0.0116 M perchloric acid; no toxic ion-pairing reagents [1]
Green Chemistry	Lacks formal green evaluation	Evaluated via NEMI, AGREEprep, MoGAPI, BAGI, and RGB12 frameworks [1]

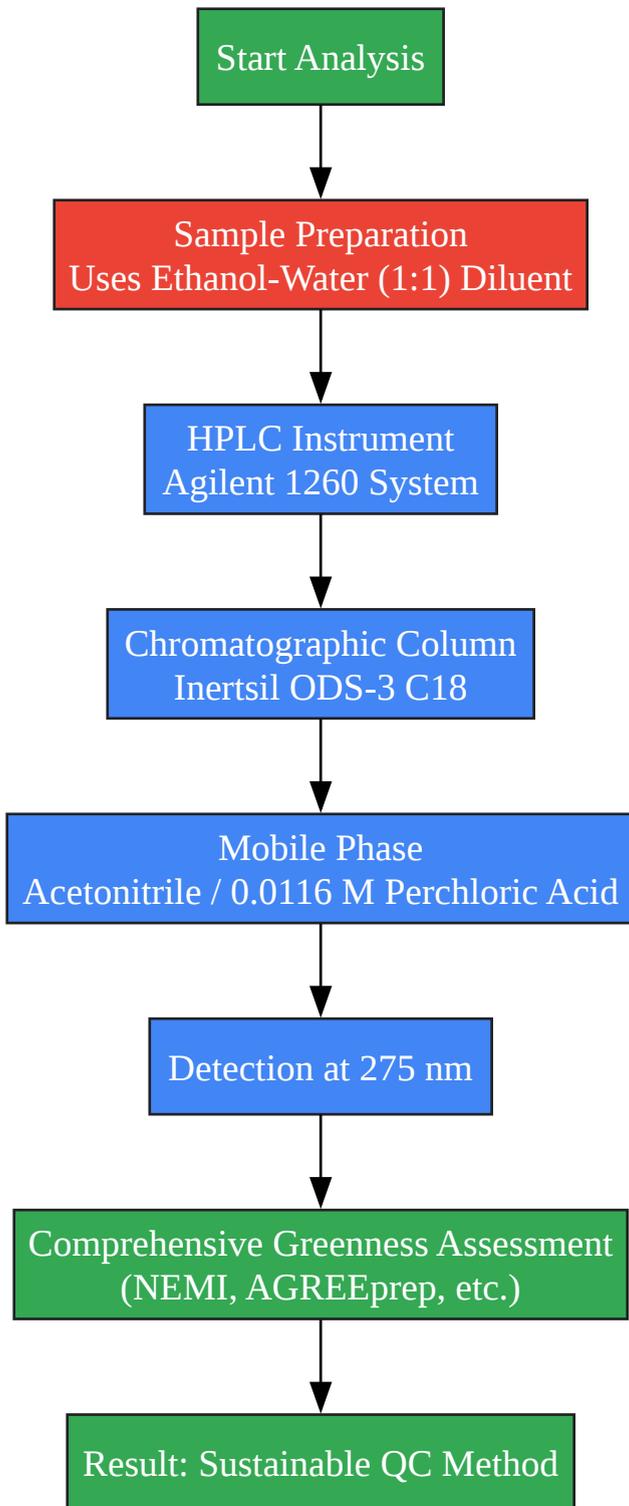
Assessment Area	Traditional Methods / Concerns	New Green RP-HPLC Method [1]
Environmental & Economic Impact	Higher hazardous waste generation and cost	Eliminates ~3.2 L/year of chloroform per lab; offers ~50% cost savings over UPLC methods [1]

Detailed Experimental Protocol

The robustness of the sustainability claims is supported by a detailed experimental methodology, which is outlined below.

- **Instrumentation:** An Agilent 1260 Infinity II HPLC system with a diode array detector was used. Data was processed using OpenLAB CDS ChemStation software [1].
- **Chromatographic Conditions:**
 - **Column:** Inertsil ODS-3 reversed-phase C18 column (3.0 × 250 mm, 5 µm particle size) [1].
 - **Mobile Phase:** Acetonitrile and 0.0116 M perchloric acid (pH ~2.0) in a 70:30 (v/v) ratio [1].
 - **Flow Rate:** 2.0 mL/min [1].
 - **Detection Wavelength:** 275 nm [1].
 - **Injection Volume:** 20 µL [1].
 - **Column Temperature:** 25 °C [1].
- **Sample Preparation:**
 - The stock and working standard solutions were prepared in a diluent of **ethanol and bidistilled water (1:1, v/v)** [1].
 - For the commercial product (Maalox oral suspension), 10 mL of suspension was diluted to 20 mL with the same ethanol-water diluent and filtered before injection [1].

This workflow for the green analytical method can be visualized as follows:



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Research Context and Limitations

- **Stability and Degradation:** **Domiphen bromide** is susceptible to degradation, particularly under basic and acidic conditions [1]. One study identified that under oxidative stress, it can form **p-bromodomiphen bromide**, a compound with comparable or even better antimicrobial activity [2]. This suggests that the environmental transformation products of domiphen may also be biologically active.
- **Synergistic Applications to Reduce Load:** Research indicates that **domiphen bromide** can have strong **synergistic effects** with other antimicrobials like itraconazole and miconazole [3] [4]. Using it in combination could significantly reduce the total amount required to achieve efficacy, thereby lessening its environmental release.
- **Critical Data Gap:** The search results **lack a broad "cradle-to-grave" Life Cycle Assessment (LCA)** for **domiphen bromide**. The provided sustainability data is specific to an analytical laboratory procedure and does not cover the environmental impact of its manufacturing, widespread use in consumer products, or ultimate fate in ecosystems.

Conclusion and Research Outlook

For researchers and scientists, the 2025 HPLC method offers a validated, greener protocol for quality control of **domiphen bromide** [1]. To advance the sustainability profile of **domiphen bromide** itself, future research should focus on:

- Conducting a full **Life Cycle Assessment (LCA)** to evaluate the environmental impact from production to disposal.
- Further exploring **synergistic combinations** in end-use products to minimize the total environmental loading of the compound.
- Studying the **environmental fate and ecotoxicity** of **domiphen bromide** and its major degradation products, such as p-bromodomiphen.

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